

# In-Depth Technical Guide: 4-[(2-Cyanoethyl)methylamino]benzaldehyde

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## Compound of Interest

Compound Name: 4-[(2-Cyanoethyl)methylamino]benzaldehyde

Cat. No.: B1345214

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CAS Number: 94-21-3

This technical guide provides a comprehensive overview of **4-[(2-Cyanoethyl)methylamino]benzaldehyde**, a versatile chemical intermediate. The information is tailored for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical and Physical Properties

**4-[(2-Cyanoethyl)methylamino]benzaldehyde** is an aromatic aldehyde containing a tertiary amino group and a cyanoethyl substituent. These functional groups contribute to its unique reactivity and utility as a building block in organic synthesis.[\[1\]](#)

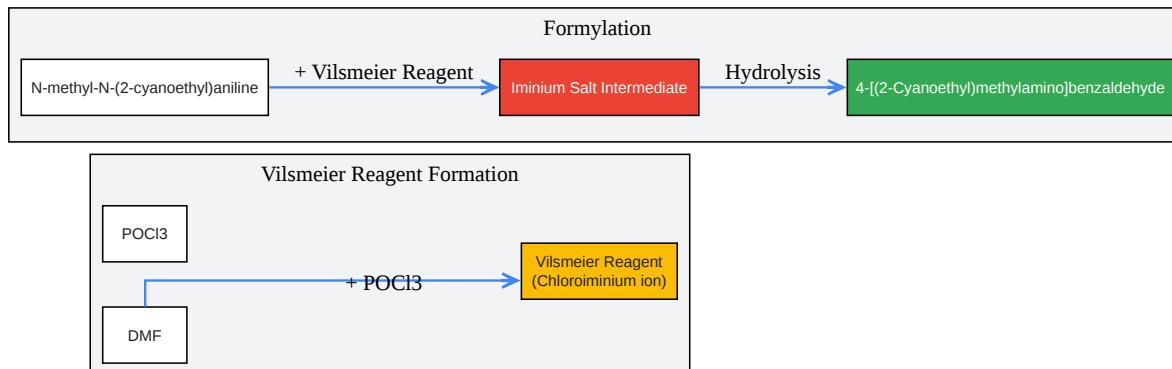
Property	Value	Reference
CAS Number	94-21-3	<a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O	<a href="#">[2]</a>
Molecular Weight	188.23 g/mol	<a href="#">[2]</a>
Melting Point	70-74 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Powder	<a href="#">[3]</a>
EINECS Number	202-315-0	<a href="#">[3]</a>

## Synthesis

The primary method for the synthesis of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** is the Vilsmeier-Haack reaction. This reaction introduces a formyl group (-CHO) onto an electron-rich aromatic ring. The precursor for this synthesis is N-methyl-N-(2-cyanoethyl)aniline.

## Vilsmeier-Haack Reaction Mechanism

The Vilsmeier-Haack reaction proceeds through the formation of a Vilsmeier reagent, an electrophilic iminium salt, from a substituted amide (like N,N-dimethylformamide, DMF) and phosphorus oxychloride (POCl<sub>3</sub>). This reagent then attacks the electron-rich aromatic ring of the aniline derivative. Subsequent hydrolysis yields the final aldehyde product.



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**Figure 1:** Vilsmeier-Haack Reaction Pathway.

## Experimental Protocol: Vilsmeier-Haack Synthesis

The following is a generalized experimental protocol for the synthesis of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** based on standard Vilsmeier-Haack reaction procedures.

### Materials:

- N-methyl-N-(2-cyanoethyl)aniline
- N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl<sub>3</sub>)
- Sodium acetate
- Dichloromethane (or other suitable solvent)
- Water

- Ice

#### Procedure:

- Vilsmeier Reagent Preparation: In a three-necked flask equipped with a stirrer, dropping funnel, and a calcium chloride guard tube, cool N,N-dimethylformamide (DMF) to 0-5 °C in an ice bath. Add phosphorus oxychloride (POCl<sub>3</sub>) dropwise with stirring, maintaining the temperature below 10 °C. Stir the mixture for an additional 30-60 minutes at this temperature to ensure the complete formation of the Vilsmeier reagent.
- Formylation: Dissolve N-methyl-N-(2-cyanoethyl)aniline in a minimal amount of dry solvent and add it dropwise to the prepared Vilsmeier reagent, keeping the temperature at 0-5 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to a moderate temperature (e.g., 40-60 °C) for several hours until the reaction is complete (monitored by TLC).
- Work-up and Isolation: Cool the reaction mixture and pour it slowly onto crushed ice with vigorous stirring. Neutralize the mixture with a solution of sodium acetate or other suitable base until the product precipitates. Filter the solid product, wash it with cold water, and dry it.
- Purification: The crude product can be purified by recrystallization from a suitable solvent such as ethanol or an ethanol/water mixture.

## Applications in Synthesis

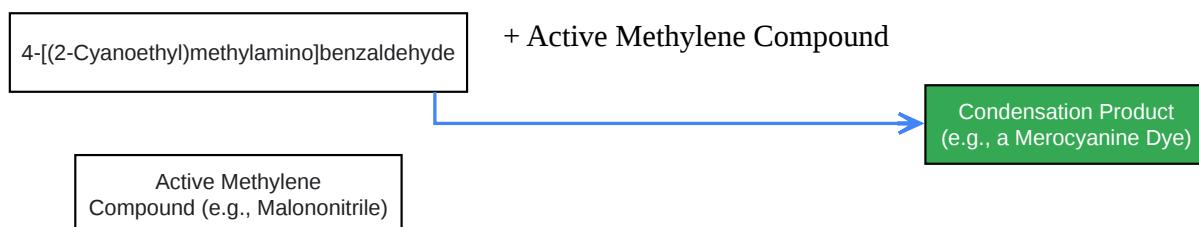
**4-[(2-Cyanoethyl)methylamino]benzaldehyde** is a valuable intermediate in the synthesis of various organic compounds, particularly dyes and potentially pharmaceutical agents.[\[1\]](#)

## Cationic and Disperse Dye Synthesis

This aldehyde is used as a precursor in the manufacture of cationic and disperse dyes. A patent describes its use in producing yellowish-red dyes for polyacrylonitrile materials. The aldehyde functional group can be condensed with other active methylene compounds to generate the final chromophore.

## Knoevenagel Condensation

The aldehyde functionality of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** makes it a suitable substrate for Knoevenagel condensation reactions. This reaction involves the condensation of an aldehyde or ketone with an active methylene compound in the presence of a basic catalyst to form a new carbon-carbon double bond. This is a key step in the synthesis of various dyes and other functional molecules.



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**Figure 2:** Knoevenagel Condensation Workflow.

## Potential in Pharmaceutical Synthesis

While specific examples in publicly available literature are scarce, the structural motifs present in **4-[(2-Cyanoethyl)methylamino]benzaldehyde** suggest its potential as an intermediate in drug synthesis. The benzaldehyde group can be a precursor to various heterocyclic systems, and the cyanoethylamino moiety can be modified to introduce other functionalities.

## Spectroscopic Data (Analogous Compound)

Detailed spectroscopic data for **4-[(2-Cyanoethyl)methylamino]benzaldehyde** is not readily available in the public domain. However, data for the structurally similar compound, 4-(dimethylamino)benzaldehyde (CAS 100-10-7), can provide a useful reference for spectral interpretation.

## 4-(Dimethylamino)benzaldehyde (CAS 100-10-7)

<sup>1</sup>H NMR δ 9.73 (s, 1H), 7.73 (d, J = 7.7 Hz, 2H), 6.69 (d, J = 7.5 Hz, 2H), 3.08 (s, 6H)

$^{13}\text{C}$  NMR  $\delta$  190.4, 154.4, 132.1, 125.3, 111.1, 40.2

Mass Spec (ESI) m/z calcd for C<sub>9</sub>H<sub>11</sub>NO [M+H]<sup>+</sup>, 150.1; found, 150.1

Note: The chemical shifts and fragmentation patterns for **4-[(2-Cyanoethyl)methylamino]benzaldehyde** will differ due to the presence of the cyanoethyl group.

## Safety Information

**4-[(2-Cyanoethyl)methylamino]benzaldehyde** should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) from the supplier for detailed information on handling, storage, and disposal.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional scientific guidance. All chemical syntheses and handling should be performed by trained professionals in a suitably equipped laboratory with appropriate safety measures in place.

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## References

- 1. 4-[(2-Cyanoethyl)methylamino]benzaldehyde CAS 94-21-3 For Sale - Kerton Chemical [kerton-industry.com]
- 2. scbt.com [scbt.com]

- 3. 4-[(2-Cyanoethyl)methylamino]benzaldehyde, CasNo.94-21-3 Shanghai Minstar Chemical Co., Ltd China (Mainland) [minstar.lookchem.com]
- 4. 4- (2-Cyanoethyl)methylamino benzaldehyde 98 94-21-3 [sigmaaldrich.com]
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